

Personal protective equipment for handling 2,2-Dimethyl-3-heptanone

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Compound of Interest

Compound Name: 2,2-Dimethyl-3-heptanone

Cat. No.: B099860

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Essential Safety and Handling Guide for 2,2-Dimethyl-3-heptanone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,2-Dimethyl-3-heptanone** in a laboratory setting. Adherence to these guidelines is critical for ensuring personal safety and minimizing environmental impact.

I. Chemical Hazard and Identification

2,2-Dimethyl-3-heptanone is a flammable liquid that can cause skin and eye irritation, as well as respiratory discomfort. It is imperative to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area.

Identifier	Value
CAS Number	19078-97-8
Molecular Formula	C ₉ H ₁₈ O
Molecular Weight	142.24 g/mol
GHS Pictograms	
Signal Word	Danger
Hazard Statements	H226: Flammable liquid and vapor.[1] H315: Causes skin irritation.[1] H318: Causes serious eye damage.[1] H335: May cause respiratory irritation.[1]
Precautionary Statements	P210, P233, P240, P241, P242, P243, P261, P264, P271, P280, P303+P361+P353, P304+P340+P312, P305+P351+P338+P310, P332+P313, P370+P378, P403+P233, P403+P235, P405, P501

II. Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2,2-Dimethyl-3-heptanone**.

Protection Type	Specific Recommendations
Eye/Face Protection	Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
Hand Protection	Use compatible chemical-resistant gloves. Inspect gloves prior to use.
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure. A lab coat is required.
Respiratory Protection	If working outside a fume hood or in an area with inadequate ventilation, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2][3]

III. Step-by-Step Handling Procedures

1. Engineering Controls:

- Always handle **2,2-Dimethyl-3-heptanone** inside a certified chemical fume hood to minimize inhalation exposure.
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[3]
- Use explosion-proof electrical, ventilating, and lighting equipment.[3]

2. Safe Handling Practices:

- Avoid contact with skin, eyes, and clothing.[2]
- Do not breathe vapors or mists.[4]
- Keep the container tightly closed when not in use.[4]
- Keep away from heat, sparks, open flames, and other ignition sources.[4] No smoking.

- Use only non-sparking tools.[3]
- Take precautionary measures against static discharge. Ground and bond containers when transferring material.[2]
- Wash hands thoroughly after handling.[2]

3. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, strong bases, and strong reducing agents.[4]
- Keep containers tightly closed in a designated flammables storage cabinet.

IV. Spill and Emergency Procedures

1. Spill Response:

- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.[5]
- Large Spills: Evacuate the area immediately. Remove all sources of ignition. Ventilate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains.
- Clean the spill area thoroughly with soap and water.

2. First Aid Measures:

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.
- In case of skin contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[2][6]

- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately.[\[2\]](#)

V. Disposal Plan

- All waste materials, including contaminated absorbents and PPE, must be disposed of as hazardous waste.
- Dispose of contents and container in accordance with all local, regional, national, and international regulations.
- Do not dispose of down the drain or into the environment.

VI. Workflow for Handling 2,2-Dimethyl-3-heptanone

Workflow for Handling 2,2-Dimethyl-3-heptanone

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **2,2-Dimethyl-3-heptanone**.

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